

Difference between Dodecanediamide and Dodecanedioic acid

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Compound of Interest

Compound Name: Dodecanediamide

CAS No.: 6224-99-3

Cat. No.: B1620465

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Technical Guide: Dodecanedioic Acid vs. Dodecanediamide

Structural Divergence, Synthetic Interconversion, and Pharmacological Applications

Executive Summary

In the landscape of long-chain dicarboxylic acids (LCDAs), the distinction between the free acid form (Dodecanedioic Acid, C12 diacid) and its diamide derivative (**Dodecanediamide**) is critical for formulation scientists and medicinal chemists.

While both share the same C12 aliphatic backbone, their terminal functional groups dictate opposing physicochemical behaviors. Dodecanedioic Acid (DDDA) is an ionizable, biologically active metabolic fuel used in Total Parenteral Nutrition (TPN) and polymer synthesis.

Dodecanediamide, conversely, is a neutral, high-melting solid with significant potential as a prodrug motif or a structural lattice improver in solid lipid nanoparticles (SLNs).

This guide delineates the causality behind their differences, providing self-validating protocols for their synthesis, separation, and biological evaluation.

Physicochemical Divergence

The fundamental difference lies in the terminal groups: the carboxylic acid (

) versus the primary amide (

). This substitution alters the intermolecular forces from hydrogen-bonded dimers (acid) to extensive hydrogen-bonded networks (amide).

Comparative Properties Table

Property	Dodecanedioic Acid (DDDA)	Dodecanediamide
CAS Number	693-23-2	3055-29-0
Formula		
Molecular Weight	230.30 g/mol	228.33 g/mol
Terminal Group	Carboxyl ()	Primary Amide ()
pKa	~4.45 (pKa1), ~5.54 (pKa2)	Neutral (Non-ionizable in phys. range)
Melting Point	127–129 °C	>180 °C (Theoretical/Homolog inferred)*
Water Solubility	pH-dependent (Soluble at pH > 7)	Insoluble (pH independent)
LogP (Lipophilicity)	~3.2 (Unionized)	~1.8 (Lower due to polarity of amide)
H-Bond Donors	2	4

*Note: Amides consistently exhibit higher melting points than their parent acids due to the ability of the amide group to form multiple hydrogen bonds per molecule, creating a rigid crystal

lattice.

Causality of Solubility Differences

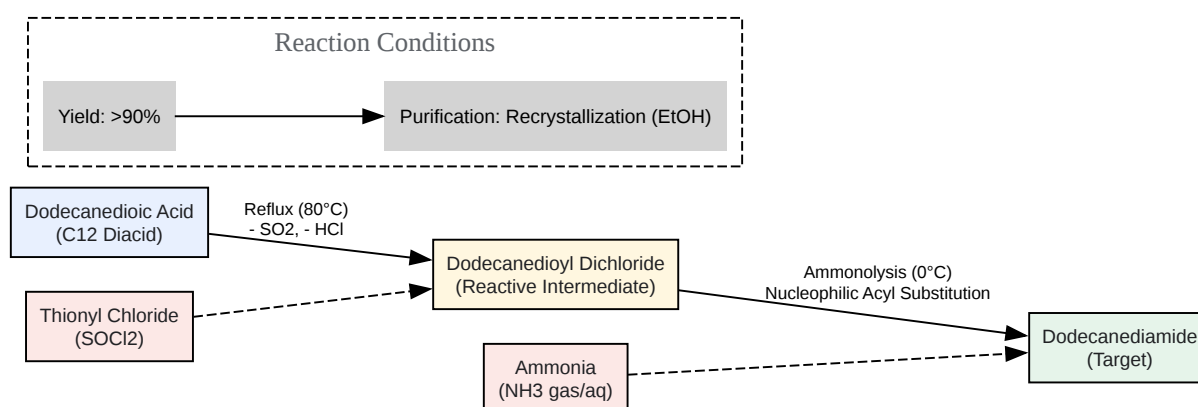
- DDDA: At physiological pH (7.4), DDDA exists primarily as the dianion (). This charge repulsion prevents aggregation, allowing solubility in aqueous buffers.
- Diamide: The amide group is neutral at pH 7.4. It relies solely on dipole-dipole interactions and hydrogen bonding. The strong crystal lattice energy (high melting point) makes it energetically unfavorable for water molecules to solvate the solid, resulting in poor aqueous solubility but high stability in solid dosage forms.

Synthetic Pathways & Interconversion

For drug development, converting the acid to the amide is a common strategy to alter membrane permeability.

Synthesis Workflow (Graphviz)

The following diagram illustrates the conversion of DDDA to **Dodecanediamide** via an Acid Chloride intermediate, a standard protocol for high-purity synthesis.



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Figure 1: Synthetic pathway for the conversion of Dodecanedioic Acid to **Dodecanediamide** via acid chloride activation.

Validated Synthetic Protocol

- Activation: Reflux DDDA (1 eq) with Thionyl Chloride (5 eq) for 4 hours. Evaporate excess to obtain the acid chloride oil.
- Amidation: Dissolve the acid chloride in anhydrous THF. Add dropwise to a saturated solution of Ammonia in THF at 0°C.
- Workup: The diamide precipitates. Filter, wash with water (to remove), and recrystallize from hot ethanol.

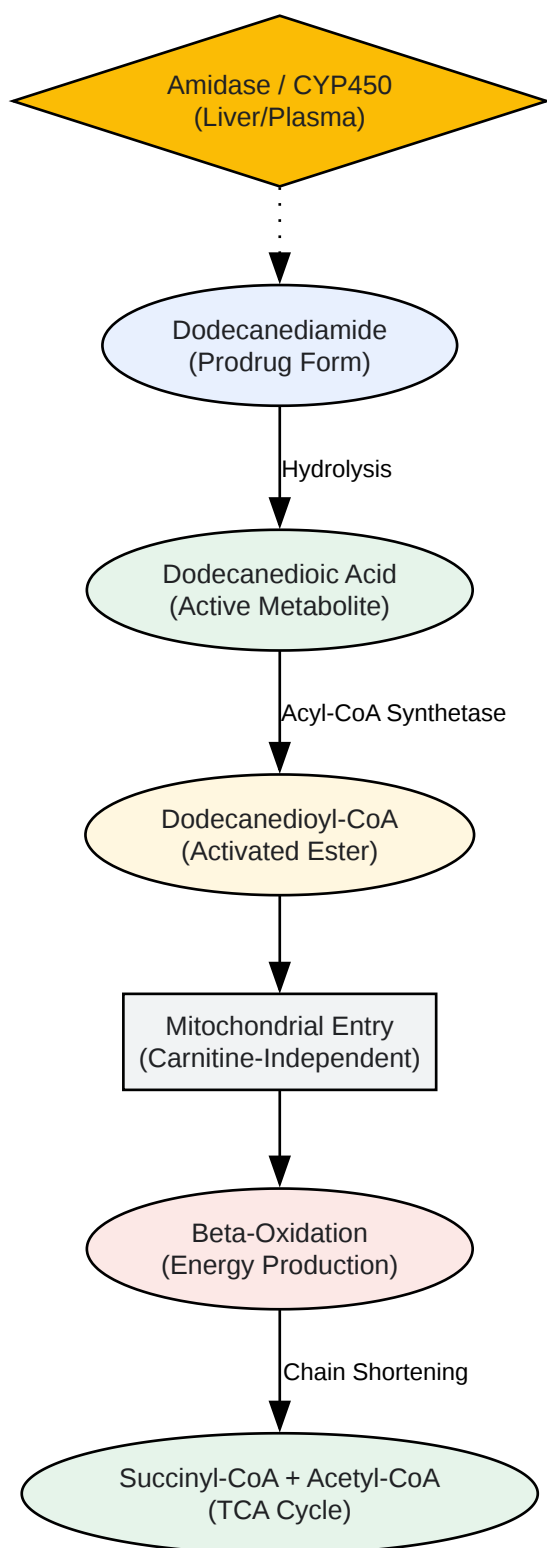
Biological & Pharmacological Implications[2]

This section is critical for researchers investigating metabolic modulation. DDDA is a known metabolic fuel, whereas the diamide acts as a "masked" carrier.

Metabolic Pathway (Graphviz)

DDDA is metabolized via

-oxidation in the mitochondria. The diamide must first be hydrolyzed.



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Figure 2: Metabolic activation of **Dodecanediamide** to DDDA and subsequent oxidation for ATP generation.

Key Pharmacological Differences[4]

- Membrane Permeability:
 - Diamide: Being neutral, it can passively diffuse through lipid bilayers more effectively than the ionized dicarboxylate, potentially crossing the Blood-Brain Barrier (BBB) before hydrolysis.
 - Acid:[1] Requires specific transporters (e.g., OATs) or must be in the protonated form to cross membranes.
- Toxicity & Excretion:
 - DDDA is excreted unchanged in urine if the metabolic capacity is exceeded. High loads of dicarboxylic acids can cause dicarboxylic aciduria.
 - The diamide may have a longer half-life due to the rate-limiting hydrolysis step.

Analytical Protocols: Separation & Identification

Separating the acid from the amide is a routine requirement in purity analysis.

HPLC Method (Reverse Phase)

Because DDDA is ionizable and the Diamide is not, pH control is the separation mechanism.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus),
.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5).
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: UV at 210 nm (Amide bond absorption is strong here; Carboxyl is weaker).

Separation Logic:

- At pH 2.5, DDDA is protonated (neutral) and hydrophobic. It will retain well on the C18 column.
- The Diamide is always neutral but more polar than the protonated acid due to the amide dipole.
- Result: The Diamide typically elutes before the protonated Acid in high-organic gradients, or after if the acid is ionized (at neutral pH). Recommendation: Run at acidic pH to sharpen the acid peak.

References

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